

An In-depth Technical Guide to 1-Dodecanethiol: Safety Data and Handling Precautions

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Compound of Interest

Compound Name: 1-Dodecanethiol

Cat. No.: B093513

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **1-Dodecanethiol** (CAS No. 112-55-0). Adherence to these guidelines is critical for ensuring a safe laboratory environment.

Section 1: Chemical and Physical Properties

1-Dodecanethiol, also known as n-dodecyl mercaptan or lauryl mercaptan, is a colorless to pale-yellow liquid with a characteristic mild, skunk-like odor[1][2][3]. It is classified as a Class IIIA Combustible Liquid[2].

Property	Value	References
CAS Number	112-55-0	[4]
Molecular Formula	CH ₃ (CH ₂) ₁₁ SH or C ₁₂ H ₂₆ S	[5][6]
Molecular Weight	202.40 g/mol	[5]
Appearance	Colorless to pale-yellow liquid	[1][3][4]
Odor	Mild, skunk-like	[1][2]
Melting Point	-9°C to -7°C	[7]
Boiling Point	266-283 °C	[5]
Density	0.845 g/mL at 20-25 °C	[5][8]
Vapor Pressure	0.00861 mmHg at 25°C	
Vapor Density	7.0 (air = 1)	[5][7]
Flash Point	87-88 °C (closed cup)	[7]
Auto-ignition Temp.	230 °C	[8]
Solubility	Immiscible in water	[1]

Section 2: Toxicological Information and Exposure Limits

1-Dodecanethiol is corrosive and can cause severe skin burns and serious eye damage. It is also a skin sensitizer and may cause an allergic skin reaction. Inhalation may lead to respiratory irritation[4][8][9].

Parameter	Value	References
Acute Oral Toxicity	LD50 (Rabbit): > 2000 mg/kg	[9]
Skin Corrosion/Irritation	Causes severe skin burns; Corrosive (Rabbit)	[8][9]
Eye Damage/Irritation	Causes serious eye damage	[1][8]
Skin Sensitization	May cause an allergic skin reaction	[4][6][8]
Respiratory Irritation	May cause respiratory tract irritation	[4][9]

Occupational Exposure Limits:

Organization	Limit	References
ACGIH	TWA: 0.1 ppm	[1]
NIOSH	Ceiling: 0.5 ppm (4.1 mg/m ³)	

Section 3: Hazard Identification and GHS Classification

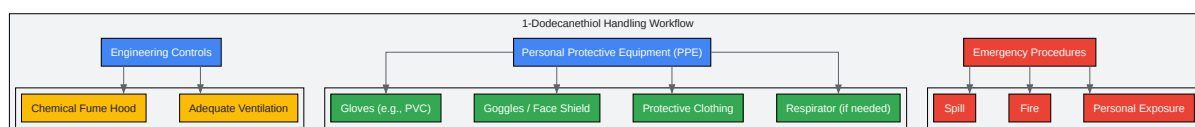
1-Dodecanethiol is classified as a hazardous substance.

- GHS Pictograms: GHS05 (Corrosion), GHS09 (Environment)[5]
- Signal Word: Danger[9][10]
- Hazard Statements:
 - H314: Causes severe skin burns and eye damage[6][8][10].
 - H317: May cause an allergic skin reaction[6][8].
 - H410: Very toxic to aquatic life with long lasting effects[6][8][10].

Section 4: Experimental Protocols and Handling Procedures

Strict adherence to safety protocols is mandatory when handling **1-Dodecanethiol**.

A risk assessment should be conducted before beginning work. The following diagram illustrates the necessary hierarchy of controls.



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Caption: Hierarchy of safety controls for handling **1-Dodecanethiol**.

Handling:

- Always work in a well-ventilated area, preferably under a chemical fume hood[11].
- Avoid all personal contact, including inhalation of vapors or mists[1][9][10].
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat[8][10].
- Prevent contact with skin and eyes[9][10].
- Wash hands and other exposed areas thoroughly with mild soap and water after handling and before eating, drinking, or smoking[8][9][10].

- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse[9][10].

Storage:

- Store in a cool, dry, and well-ventilated area designated for corrosives[10][11].
- Keep containers tightly closed and sealed until use[10][11].
- Store away from incompatible materials such as strong oxidizers, strong acids, strong bases, and alkali metals[1][2][7].
- Store below +30°C.
- Evacuate: Immediately evacuate unnecessary personnel from the spill area[10].
- Ventilate: Ensure the area is well-ventilated[9].
- Protect: Wear full PPE, including respiratory protection if necessary[10][11].
- Contain: Prevent further leakage or spillage. Cover drains to prevent entry into waterways[8][9][11].
- Absorb: Soak up the spill with inert absorbent material, such as sand, diatomite, or a universal binder[8][9].
- Collect: Place the absorbed material into suitable, closed, and labeled containers for hazardous waste disposal[8][10].
- Clean: Clean the affected area thoroughly.

First-aiders must protect themselves from exposure. Show the Safety Data Sheet to the attending physician[9].

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist[4][9][10].

- Skin Contact: Take off immediately all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention[4][10].
- Inhalation: Remove the victim from exposure to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention[4][10].
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[4][10][11].
- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide (CO₂), or water spray[7][10]. Avoid using a heavy water stream[10].
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may form explosive mixtures with air on intense heating or at temperatures above its flash point (88°C) [7][9]. Thermal decomposition can release toxic gases like carbon oxides and sulfur oxides[9][11].
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive-pressure mode[9][10][11].
- Containment: Prevent fire-extinguishing water from contaminating surface water or the ground water system[9][11].

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